

3-(Trifluoromethyl)benzoyl chloride safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-(Trifluoromethyl)benzoyl chloride**

Cat. No.: **B1294347**

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An In-depth Technical Guide to the Safety Data of **3-(Trifluoromethyl)benzoyl Chloride**

For researchers, scientists, and drug development professionals, a thorough understanding of the safety profile of chemical reagents is paramount for ensuring a safe and compliant laboratory environment. This technical guide provides a comprehensive overview of the safety data for **3-(Trifluoromethyl)benzoyl chloride** (CAS No. 2251-65-2), a versatile reagent frequently employed in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.^{[1][2]}

Chemical Identification and Physical Properties

3-(Trifluoromethyl)benzoyl chloride is a colorless to pale yellow liquid.^{[1][2][3]} It is characterized by the presence of a trifluoromethyl group on the benzoyl chloride backbone, which influences its reactivity and physical properties.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₈ H ₄ ClF ₃ O	[2][4]
Molecular Weight	208.56 g/mol	[2][3][4]
CAS Number	2251-65-2	[2][3][4][5]
Appearance	Colorless to light yellow clear liquid	[1][2][3]
Boiling Point	184-186 °C at 750 mmHg	[3][4][6]
85 °C at 10 mmHg	[2]	
Density	1.383 g/mL at 25 °C	[4][6]
1.4078 g/cm ³ at 20 °C	[3]	
Refractive Index	n _{20/D} 1.477	[4][6]
Flash Point	113 °C (235.4 °F) - closed cup	[4]
Water Solubility	Decomposes	[1]

Hazard Identification and Classification

This compound is classified as hazardous and requires careful handling.[5] It is corrosive and causes severe skin burns and eye damage.[5] Contact with water liberates toxic gas.[5]

Table 2: GHS Hazard Classification

Hazard Class	Category
Skin Corrosion/Irritation	Category 1B
Serious Eye Damage/Eye Irritation	Category 1

Source: Fisher Scientific, Sigma-Aldrich[4][5]

Signal Word: Danger[4][5]

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[\[4\]](#)

Precautionary Statements: A comprehensive list of precautionary statements covering prevention, response, storage, and disposal is provided by suppliers.[\[5\]](#) Key precautions include wearing appropriate personal protective equipment (PPE), ensuring adequate ventilation, and avoiding contact with skin, eyes, and clothing.[\[5\]](#)[\[7\]](#)

Experimental Protocols

Detailed experimental protocols for the determination of all safety data points are not typically provided in standard Safety Data Sheets. The presented data are generally derived from standardized testing methods (e.g., OECD guidelines) or established scientific literature. For specific experimental details, it is recommended to consult specialized toxicological and chemical properties databases.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize risk.

Handling:

- Do not breathe mist, vapors, or spray.[\[5\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[5\]](#)
- Wear protective gloves, clothing, eye, and face protection.[\[5\]](#)
- Handle in a well-ventilated area, preferably within a closed system or with appropriate exhaust ventilation.[\[5\]](#)
- Avoid contact with water, as it reacts to liberate toxic gas.[\[5\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)

- Keep containers tightly closed.[5]
- Store locked up.[5]
- Store under an inert atmosphere to protect from moisture.[1][5]
- Incompatible materials include water, strong oxidizing agents, strong acids, strong bases, alcohols, and strong reducing agents.[5]

First Aid Measures

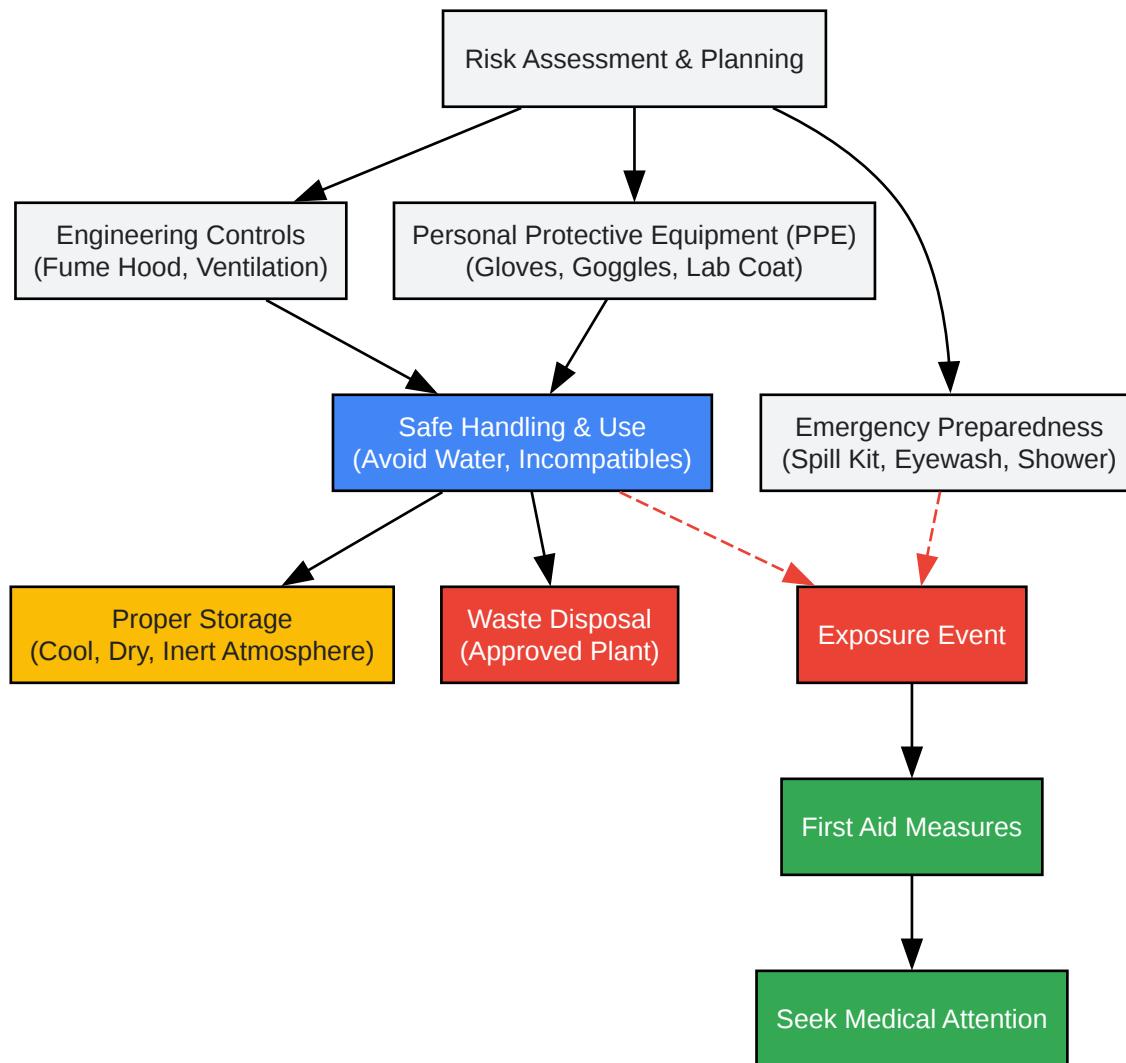
In case of exposure, immediate medical attention is required.[5]

Table 3: First Aid Procedures

Exposure Route	First Aid Measure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical aid immediately.[3][5]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash off immediately with soap and plenty of water. Get medical aid immediately.[5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical aid immediately.[5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[3][5]

Logical Workflow for Safe Use

The following diagram illustrates the logical workflow for the safe handling and use of **3-(Trifluoromethyl)benzoyl chloride**, from initial risk assessment to emergency response.



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Caption: Logical workflow for the safe handling of **3-(Trifluoromethyl)benzoyl chloride**.

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- To cite this document: BenchChem. [3-(Trifluoromethyl)benzoyl chloride safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1294347#3-trifluoromethyl-benzoyl-chloride-safety-data-sheet>]

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